

The Role of ML358 in Nematode Developmental Pathways: A Technical Guide

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Compound of Interest

Compound Name: ML358

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An In-depth Analysis of the SKN-1 Pathway Inhibitor and its Implications for Anthelmintic Drug Development

This technical guide provides a comprehensive overview of the small molecule **ML358** and its significant role in the developmental pathways of nematodes. Specifically, it focuses on **ML358**'s function as a potent and selective inhibitor of the SKN-1 pathway, a critical regulator of stress resistance and detoxification in these organisms. This document is intended for researchers, scientists, and drug development professionals engaged in the field of anthelmintic research.

Introduction to ML358

ML358 has been identified as a first-in-class small molecule inhibitor of the SKN-1 pathway in nematodes.^[1] SKN-1, a transcription factor, plays a crucial role in the embryonic development of nematodes and in the upregulation of genes responsible for xenobiotic metabolism, which can lead to anthelmintic resistance.^[1] The distinct differences in the regulation and DNA binding of SKN-1 compared to its mammalian homolog, Nrf2, make it a highly promising and selective target for novel anthelmintic therapies.^[1] **ML358** was discovered through a high-throughput screening process and subsequent structure-activity relationship studies.^[1]

Quantitative Data on ML358

The following tables summarize the key quantitative data reported for **ML358**, highlighting its potency, selectivity, and safety profile.

Table 1: Potency and Efficacy of **ML358**

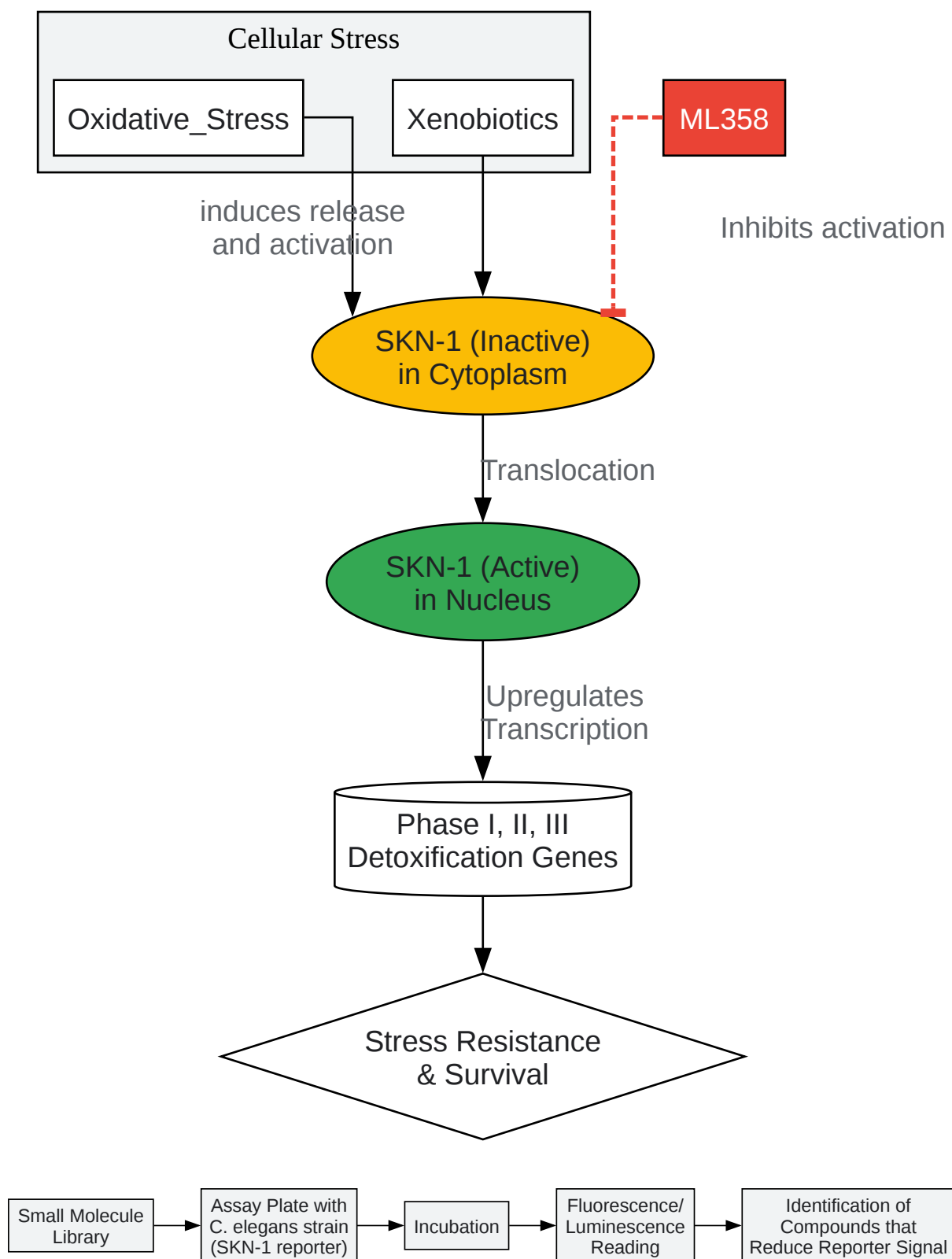
Parameter	Value	Reference
IC50 (SKN-1 Pathway Inhibition)	0.24 μ M	[1]
E _{max} (SKN-1 Pathway Inhibition)	100%	[1]

Table 2: Toxicity and Selectivity of **ML358**

Parameter	Organism/Cell Line	Value	Reference
LC50	C. elegans	> 64 μ M	[1]
LC50	Fa2N-4 immortalized human hepatocytes	> 5.0 μ M	[1]
Activity against Nrf2	Mammalian detoxification pathway	Inactive	[1]

Signaling Pathway of SKN-1 and ML358's Point of Intervention

The SKN-1 pathway is a central regulator of the oxidative stress response and detoxification in nematodes. Understanding this pathway is crucial to comprehending the mechanism of action of **ML358**.



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References

- 1. Discovery of ML358, a Selective Small Molecule Inhibitor of the SKN-1 Pathway Involved in Drug Detoxification and Resistance in Nematodes - PubMed [pubmed.ncbi.nlm.nih.gov]
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